

Application Notes and Protocols for Chloridazon in Combination with Other Herbicides

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Compound of Interest

Compound Name: Chloridazon

Cat. No.: B030800

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These application notes provide a comprehensive overview of the use of **Chloridazon** in combination with other herbicides, primarily focusing on its application in sugar beet (*Beta vulgaris* L.) cultivation. The information compiled is based on a review of scientific literature and established experimental protocols.

Introduction to Chloridazon

Chloridazon is a selective, systemic herbicide belonging to the pyridazinone chemical group.^[1] It is primarily absorbed by the roots and translocates acropetally throughout the plant.^[2] Its mode of action is the inhibition of photosynthesis at photosystem II (PSII), where it blocks the electron transport chain.^{[3][4]} **Chloridazon** is effective for the pre- and early post-emergence control of annual broadleaf weeds.^[3] Due to its specific mode of action and weed spectrum, it is often used in combination with other herbicides to broaden the range of controlled weeds and enhance efficacy.^[2]

Common Herbicide Combinations with Chloridazon

In sugar beet cultivation, **Chloridazon** is frequently tank-mixed with other herbicides to achieve broad-spectrum weed control. The most common combination partners include:

- Phenmedipham: A post-emergence herbicide for the control of broadleaf weeds.

- Desmedipham: Similar to phenmedipham, often formulated together.
- Ethofumesate: Provides residual control of grasses and some broadleaf weeds.
- Metamitron: Another photosystem II inhibitor with a complementary weed spectrum.
- Triflurosulfuron-methyl: An ALS inhibitor effective against specific broadleaf weeds.

The combination of these active ingredients allows for multiple modes of action, which can lead to synergistic effects and help in managing herbicide resistance.

Data on Efficacy of Chloridazon Combinations

The following tables summarize the quantitative data on the efficacy of **Chloridazon** in combination with other herbicides for weed control in sugar beet.

Table 1: Efficacy of **Chloridazon** in Combination with a Phenmedipham + Desmedipham + Ethofumesate Mixture

Herbicide Treatment	Application Rate (g a.i. ha ⁻¹)	Weed Control Efficacy (%)	Sugar Beet Root Yield Increase vs. Untreated	Reference
Phenmedipham + Desmedipham + Ethofumesate	91 + 71 + 112	Low	-	[5]
P+D+E + Chloridazon	(91+71+112) + 650	Increased by 5.5% to 58%	Higher than P+D+E alone	[5]
P+D+E + Metamitron	(91+71+112) + 700	Increased by 5.5% to 58%	Higher than P+D+E alone	[5]
P+D+E + Triflurosulfuron	(91+71+112) + 15	-	Higher than P+D+E alone	[5]

P+D+E = Phenmedipham + Desmedipham + Ethofumesate

Table 2: Effect of **Chloridazon** + Desmedipham with and without Surfactant

Herbicide Treatment	Application Rate (kg a.i. ha ⁻¹)	Total Weed Control (%)	Reduction in Weed Dry Weight (%)	Reference
Chloridazon + Desmedipham	3.2 + 0.63	88	60	[6]
Chloridazon + Desmedipham + Surfactant	3.2 + 0.63	92	83	[6]
Chloridazon + Desmedipham	2.4 + 0.63	85	61	[6]
Chloridazon + Desmedipham + Surfactant	2.4 + 0.63	88	68	[6]
Chloridazon + Desmedipham	4.0 + 0.47	88	52	[6]
Chloridazon + Desmedipham + Surfactant	4.0 + 0.47	97	70	[6]

Table 3: Efficacy of Various Herbicide Combinations on Sugar Beet Yield

Herbicide Treatment	Beetroot Yield (kg/ha)	Reference
Uncontrolled (Weedy)	40,000	[7]
Chloridazon + Phenmedipham	80,000	[7]
Metamitron + Desmedipham	80,000	[7]
Mechanically Controlled	Highest	[7]

Experimental Protocols

The following are detailed protocols for conducting field trials to evaluate the efficacy of **Chloridazon** in combination with other herbicides. These protocols are synthesized from various sources and adhere to standard practices in weed science research.

Protocol for Field Efficacy Trial

Objective: To evaluate the efficacy of **Chloridazon** tank-mixed with other herbicides for broadleaf weed control in sugar beet and to assess crop safety.

Materials:

- Certified sugar beet seeds
- **Chloridazon** formulation
- Combination herbicide formulations (e.g., Phenmedipham, Desmedipham, Ethofumesate)
- Adjuvant (if required)
- Calibrated research plot sprayer (e.g., CO₂-powered backpack sprayer)
- Personal Protective Equipment (PPE)
- Plot marking stakes and measuring tape
- Data collection sheets

Experimental Design:

- Site Selection: Choose a field with uniform soil type and a known history of broadleaf weed infestation.
- Plot Layout: Use a randomized complete block design (RCBD) with a minimum of four replications. Plot sizes should be adequate for application and assessment, typically 2m x 10m.
- Treatments:
 - Untreated weedy check

- Hand-weeded check
- **Chloridazon** alone at the recommended rate
- Combination herbicide(s) alone at the recommended rate(s)
- Tank-mix of **Chloridazon** and combination herbicide(s) at recommended rates
- Tank-mix at reduced rates (e.g., 75% and 50% of the recommended rate) to evaluate potential for dose reduction.
- Crop Establishment: Sow sugar beet seeds at a uniform depth and density according to local agronomic practices.

Application Procedure:

- Timing: Apply herbicides at the appropriate growth stage of the weeds (typically cotyledon to 2-4 true leaves) and the crop (as per label recommendations).
- Sprayer Calibration: Calibrate the sprayer to deliver a precise volume of spray solution (e.g., 200-400 L/ha) at a constant pressure and speed.
- Tank Mixing:
 - Fill the spray tank with half the required volume of water.
 - Begin agitation.
 - Add any water-dispersible granules (WG) or wettable powders (WP) first and allow them to disperse fully.
 - Add suspension concentrates (SC) or flowables (F).
 - Add emulsifiable concentrates (EC).
 - Add any adjuvants.
 - Fill the remainder of the tank with water.

- Maintain agitation throughout the application.
- Application: Apply the treatments to the designated plots, ensuring uniform coverage and avoiding drift to adjacent plots.

Assessments:

- Weed Control Efficacy:
 - Visually assess weed control at 7, 14, and 28 days after treatment (DAT) using a 0-100% scale (0 = no control, 100 = complete kill) for each weed species present.
 - At 28 DAT, count the number of individual weeds per species in a defined area (e.g., two 0.25 m² quadrats) within each plot.
 - Harvest the above-ground weed biomass from these quadrats, dry to a constant weight, and record the dry weight per species.
- Crop Phytotoxicity:
 - Visually assess crop injury at 7, 14, and 28 DAT using a 0-100% scale (0 = no injury, 100 = crop death). Note symptoms such as stunting, chlorosis, or necrosis.
- Yield and Quality:
 - At crop maturity, harvest the sugar beet roots from the central rows of each plot.
 - Record the total root weight per plot.
 - Take a representative subsample of roots from each plot for quality analysis (sucrose content, purity).

Statistical Analysis:

- Analyze the data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means ($p < 0.05$).

Protocol for Sugar Beet Quality Analysis

Objective: To determine the sucrose content of sugar beet roots from different herbicide treatments.

Materials:

- Sugar beet root samples
- Root grater or saw
- Blender
- Lead acetate solution
- Polarimeter
- Filtration apparatus
- Volumetric flasks and pipettes

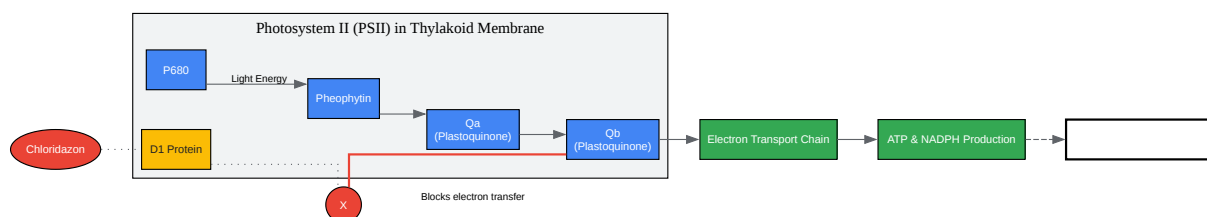
Procedure:

- Sample Preparation:
 - Thoroughly wash the root samples to remove soil and debris.
 - Grate or saw a representative sample of the beet roots to obtain a fine pulp (brei).
- Extraction:
 - Weigh a precise amount of the brei (e.g., 26 g).
 - Transfer the brei to a blender and add a specific volume of lead acetate solution (e.g., 177 mL) to clarify the extract.
 - Homogenize the mixture.
- Filtration:

- Filter the homogenate to obtain a clear extract.
- Polarimetry:
 - Fill the polarimeter tube with the clear extract.
 - Measure the optical rotation of the solution.
 - Calculate the sucrose content based on the measured rotation and standard conversion factors.

Visualizations

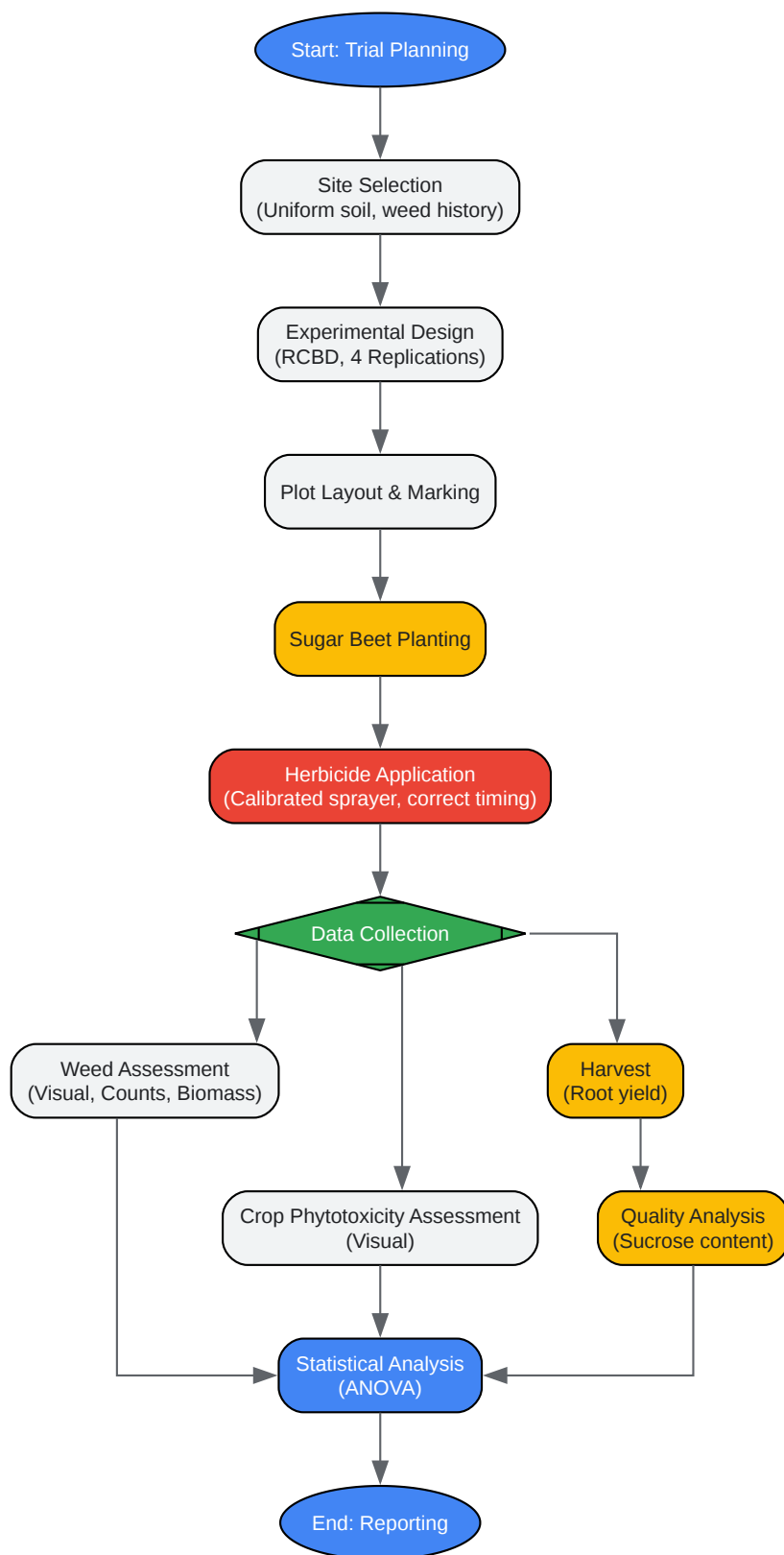
Signaling Pathway of Chloridazon



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Caption: Mode of action of **Chloridazon** in inhibiting photosynthesis.

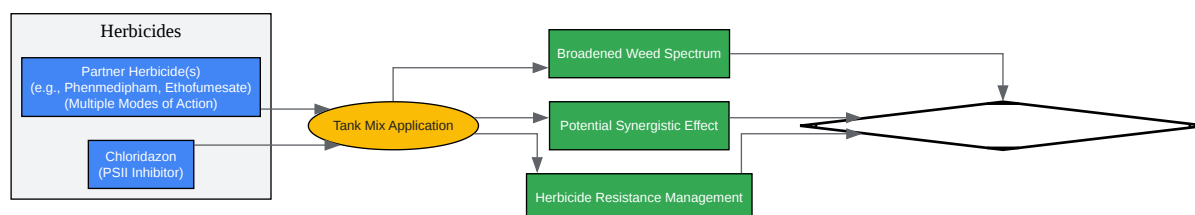
Experimental Workflow for Herbicide Combination Trial



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Caption: Workflow for a field trial evaluating herbicide combinations.

Logical Relationship of Herbicide Combination for Weed Control



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Caption: Logical relationship of combining **Chloridazon** with other herbicides.

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References

- 1. Guidelines for efficacy evaluation of herbicides: weeds in Australian forests | Australian Pesticides and Veterinary Medicines Authority [apvma.gov.au]
- 2. Protocols for Robust Herbicide Resistance Testing in Different Weed Species - PMC [pmc.ncbi.nlm.nih.gov]
- 3. apms.org [apms.org]
- 4. hracglobal.com [hracglobal.com]
- 5. peaceforageseed.ca [peaceforageseed.ca]
- 6. Harvesting Sugar Beet Research Plots in 2015 | CropWatch | Nebraska [cropwatch.unl.edu]
- 7. eservices.colead.link [eservices.colead.link]

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